

## Technical Support Center: TFC 007

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### Compound of Interest

Compound Name: TFC 007

Cat. No.: B1682772

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This technical support guide provides troubleshooting advice and frequently asked questions regarding issues with the dissolution of **TFC 007** in Dimethyl Sulfoxide (DMSO).

## Frequently Asked Questions (FAQs)

Q1: Why is my **TFC 007** not dissolving in DMSO?

If you are experiencing difficulty dissolving **TFC 007** in DMSO, several factors could be contributing to this issue. These can range from the concentration you are trying to achieve to the specific batch and storage of the compound and the solvent. It is also important to note that solubility data from different suppliers can vary. For instance, some sources state solubility is up to 100 mM in DMSO, while others specify a much lower concentration of 1 mg/mL (approximately 2.05 mM) and may require warming and sonication to achieve dissolution<sup>[1][2]</sup>.

Q2: What is the expected solubility of **TFC 007** in DMSO?

There is a discrepancy in the reported solubility of **TFC 007** in DMSO among suppliers. This variation can be due to differences in the crystalline form of the compound or its purity. Always refer to the product-specific datasheet provided by the vendor. A summary of reported solubility values is provided in the table below.

Q3: What factors can influence the dissolution of **TFC 007**?

Several factors can impact the solubility of a compound in DMSO:

- **Compound Purity and Form:** Impurities can alter solubility. Furthermore, amorphous forms of a compound are generally more soluble than their more stable crystalline counterparts[3][4].
- **Solvent Quality:** The presence of water in DMSO can significantly reduce its solvating power for many organic compounds. It is crucial to use anhydrous, high-purity DMSO[4].
- **Temperature:** For some compounds, including **TFC 007**, gentle warming can aid dissolution[2]. However, excessive heat should be avoided to prevent degradation.
- **Mechanical Agitation:** Techniques like vortexing and sonication can provide the energy needed to break down the crystal lattice of the compound and facilitate its interaction with the solvent[2][4].
- **Storage and Handling:** Repeated freeze-thaw cycles can cause a compound to precipitate from a DMSO stock solution. Once a compound crystallizes, it may be in a less soluble form and become difficult to redissolve[3][4].

Q4: My **TFC 007** precipitated out of the DMSO solution after storage. What should I do?

Precipitation after storage, especially after freeze-thaw cycles, is a common issue. The crystallized compound is often in a lower energy, less soluble form, making it difficult to redissolve[3][4]. You can try to bring the compound back into solution by gently warming the vial (e.g., in a 37°C water bath) and sonicating. If the precipitate does not dissolve, it is recommended to prepare a fresh stock solution. To avoid this, consider preparing smaller, single-use aliquots of your stock solution.

Q5: Are there any alternative solvents I can use if **TFC 007** will not dissolve in DMSO?

Yes, if DMSO proves to be an unsuitable solvent, other options can be considered. According to one supplier, **TFC 007** is soluble in N,N-Dimethylformamide (DMF) at a concentration of 10 mg/ml[1]. However, it is reported to be insoluble in ethanol and PBS (pH 7.2)[1]. When switching solvents, always consider the compatibility of the new solvent with your downstream experimental assays. Newer, greener alternatives to DMSO like Cyrene™ or zwitterionic liquids are also being explored for their broad solvency and lower biological impact, though specific solubility data for **TFC 007** in these solvents is not readily available[5][6][7][8].

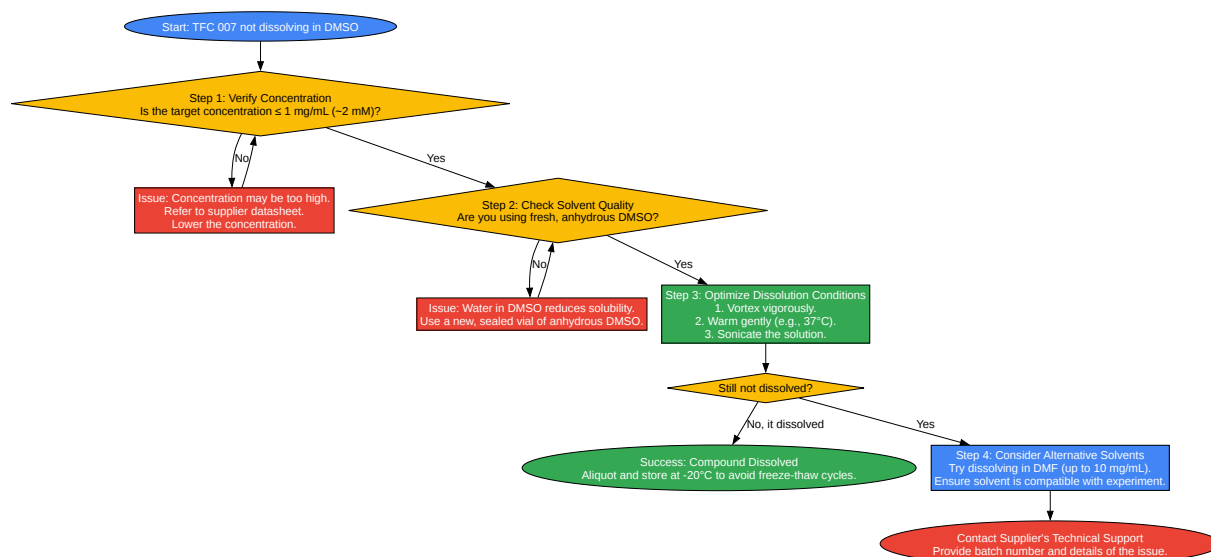
## Quantitative Data Summary

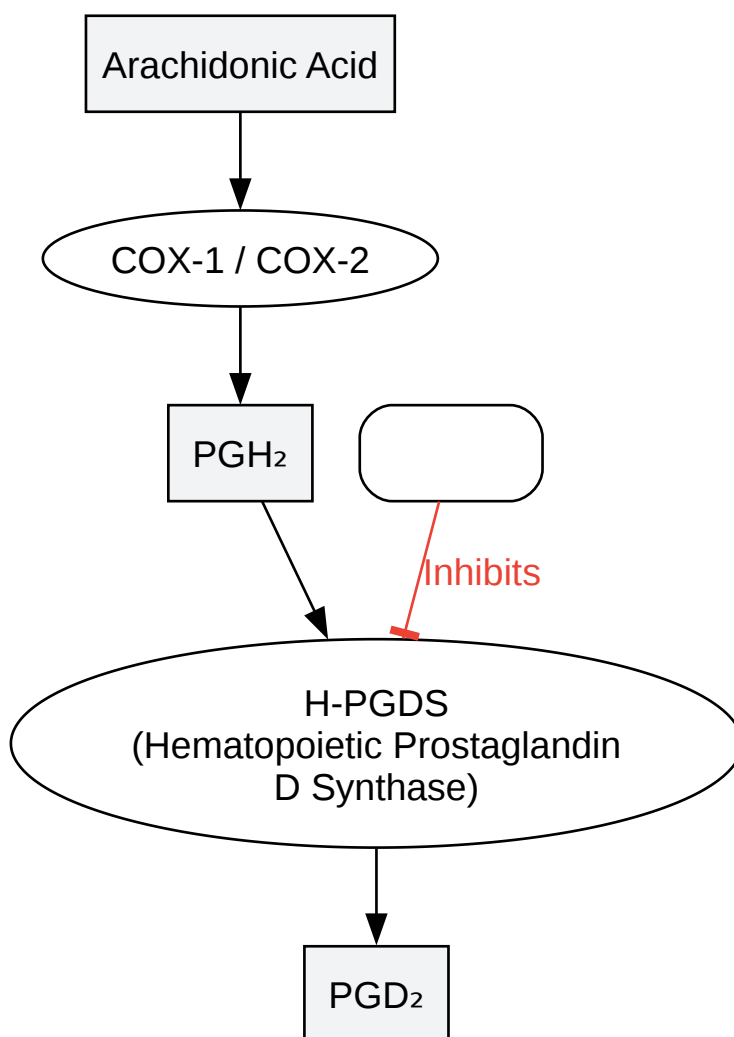
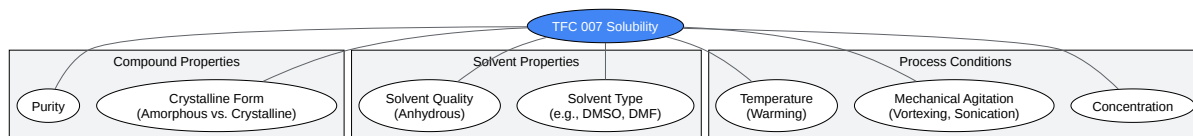
The following table summarizes the key chemical and solubility data for **TFC 007** from various suppliers.

Parameter	R&D Systems	Cayman Chemical	MedChemExpress
Formula	C <sub>27</sub> H <sub>29</sub> N <sub>5</sub> O <sub>4</sub>	C <sub>27</sub> H <sub>29</sub> N <sub>5</sub> O <sub>4</sub> [1]	C <sub>27</sub> H <sub>29</sub> N <sub>5</sub> O <sub>4</sub>
Molecular Weight	487.55	487.6[1]	487.55
Purity	≥98%	≥98%[1]	Not Specified
Solubility in DMSO	Soluble to 100 mM	1 mg/mL[1]	1 mg/mL (2.05 mM)[2]
Other Solvents	Not Specified	DMF: 10 mg/mL; Ethanol: insol; PBS (pH 7.2): insol[1]	Not Specified
Special Conditions	Not Specified	Not Specified	Requires ultrasonic and warming[2]
Storage	Store at -20°C	Not Specified	Not Specified

## Troubleshooting Guide

If you are unable to dissolve **TFC 007**, follow this step-by-step troubleshooting workflow.





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